

High-performance liquid chromatography (HPLC) methods for Benzyl tiglate.

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Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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Application Note:

High-Performance Liquid Chromatography (HPLC) Method for the Quantitative Analysis of Benzyl Tiglate

Introduction

Benzyl tiglate is an aromatic ester known for its characteristic spicy and herbaceous odor, finding applications in the fragrance and flavor industries. Accurate and reliable quantification of **Benzyl tiglate** in various matrices is crucial for quality control and research purposes. This application note details a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **Benzyl tiglate**. The described protocol is suitable for researchers, scientists, and professionals in drug development and quality assurance.

Method Summary

This method utilizes a C8 reversed-phase column with a mobile phase consisting of a mixture of acetonitrile and water. Detection is performed using a UV detector at 254 nm, which provides good sensitivity for the aromatic chromophore in the **Benzyl tiglate** molecule. The method is demonstrated to be specific, linear, accurate, and precise for the quantification of **Benzyl tiglate**.

Chromatographic Conditions

Parameter	Value
HPLC System	Any standard HPLC system with a UV detector
Column	C8, 4.6 x 150 mm, 3 µm
Mobile Phase	Acetonitrile and Deionized Water (gradient)
Gradient Program	See Table 1
Flow Rate	1.5 mL/min
Column Temperature	35°C
Injection Volume	10 µL
Detector	UV at 254 nm
Run Time	15 minutes

Experimental Protocols

1. Mobile Phase Preparation

- Mobile Phase A: Deionized Water
- Mobile Phase B: Acetonitrile (HPLC Grade)
- Before use, degas both mobile phases for at least 15 minutes using a suitable method such as sonication or vacuum filtration.

Table 1: Gradient Elution Program

Time (minutes)	% Mobile Phase A (Water)	% Mobile Phase B (Acetonitrile)
0.01	60	40
2.5	60	40
3.5	40	60
10.0	40	60
11.0	60	40
15.0	60	40

2. Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh approximately 100 mg of **Benzyl tiglate** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase (at initial conditions, 60:40 Water:Acetonitrile) to achieve concentrations in the desired linear range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

3. Sample Preparation

The sample preparation method will vary depending on the matrix. A general procedure for a liquid sample is provided below:

- Accurately transfer a known volume or weight of the sample containing **Benzyl tiglate** into a volumetric flask.
- Add a suitable volume of acetonitrile to dissolve the sample.
- Sonicate for 10-15 minutes to ensure complete dissolution.
- Dilute to the mark with acetonitrile.

- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Note: The final concentration of **Benzyl tiglate** in the sample solution should fall within the range of the calibration curve.

4. System Suitability

Before sample analysis, perform at least five replicate injections of a working standard solution (e.g., 25 µg/mL). The system is deemed suitable for use if the relative standard deviation (RSD) of the peak areas is $\leq 2.0\%$.

Data Presentation

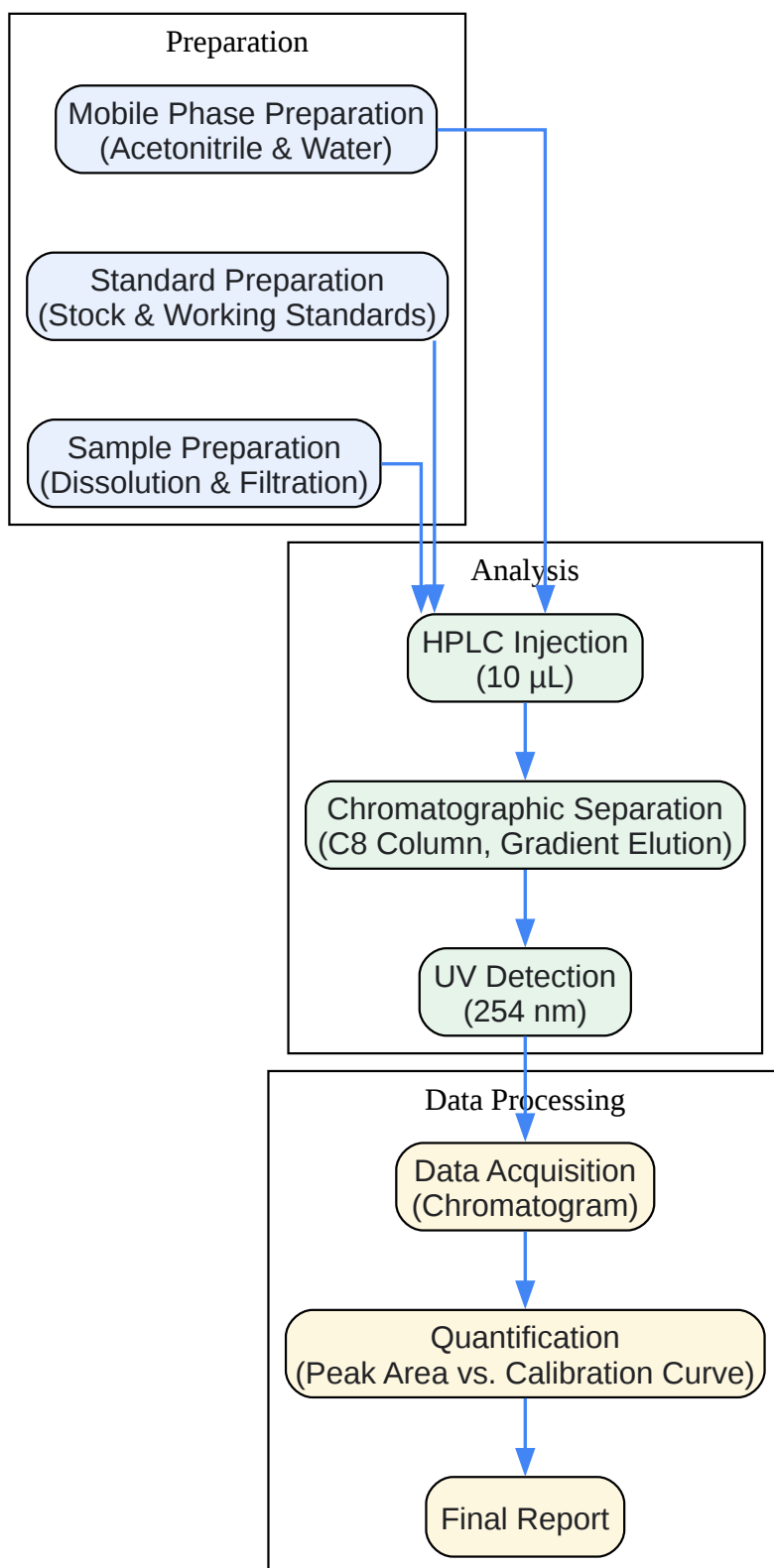
Quantitative Data Summary

The following table summarizes the expected performance characteristics of this HPLC method for the analysis of **Benzyl tiglate**. These values are based on typical performance for structurally similar compounds and should be confirmed during method validation.^[1]

Parameter	Expected Performance
Retention Time (RT)	Approximately 7-9 minutes
Linearity (R^2)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	~0.3 µg/mL
Limit of Quantitation (LOQ)	~1.0 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	$\leq 2.0\%$

Mandatory Visualization

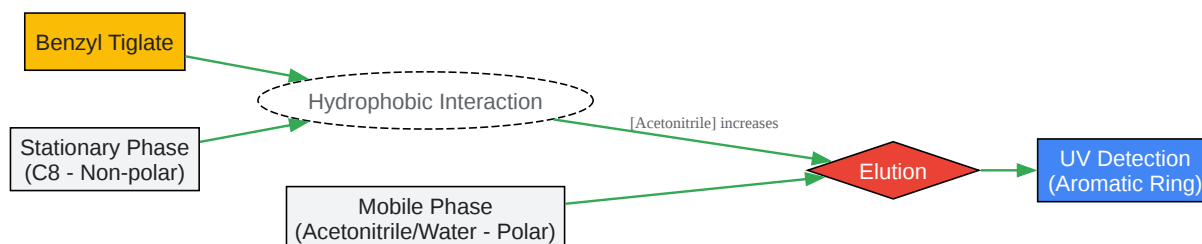
Experimental Workflow Diagram



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Caption: Workflow for the HPLC analysis of **Benzyl tiglate**.

Signaling Pathway/Logical Relationship Diagram



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Caption: Principle of **Benzyl tiglate** separation by RP-HPLC.

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References

- 1. arlok.com [arlok.com]
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